

# HEPPS long-term stability studies

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

Get Quote

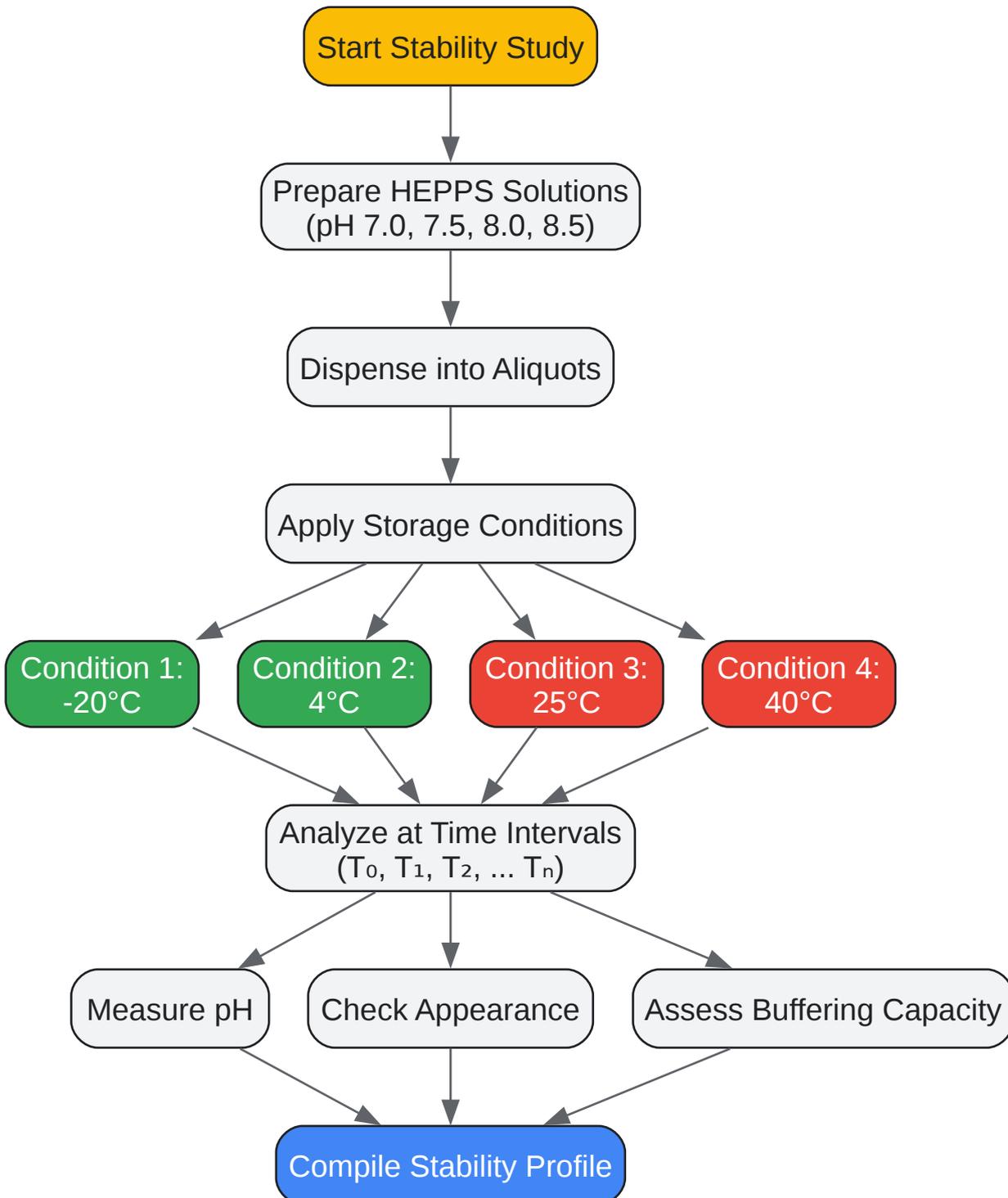
## A Foundation for Your Comparison

Although experimental data is missing, here is a summary of the basic properties of **HEPPS** (also known as EPPS) for your guide. Once you find experimental data, you can structure it into a table similar to the one below.

Property	Value / Description for HEPPS
IUPAC Name	4-(2-Hydroxyethyl)-1-piperazinepropanesulfonic acid [1]
Abbreviation	HEPPS or EPPS [2]
Molecular Formula	$C_9H_{20}N_2O_4S$ [2]
pKa (at 25°C)	7.8 - 8.0 [1] [2]
Effective pH Range	7.2 - 8.8 [1]
Appearance	White to off-white crystalline powder [1] [2]
Common Applications	Cell culture, enzyme assays, protein purification, electrophoresis, and studies involving membrane proteins [2].

## Proposed Workflow for Stability Assessment

Based on standard laboratory practice, here is a generalized experimental workflow you could use to design a stability study for **HEPPS**. The diagram below outlines the key steps, and the DOT code is provided for your use.



Click to download full resolution via product page

### Stability Study Workflow for HEPPS Buffer

#### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. 4-(2-Hydroxyethyl) Piperazine-1-Propanesulfonic Acid (HEPPS ... [sulfonic-acid.com]
2. China HEPPS Manufacturer and Supplier [pengnuochemical.com]

To cite this document: Smolecule. [HEPPS long-term stability studies]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527303#hepps-long-term-stability-studies>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)